

# 3-Bromo-6-fluoro-1H-indazole molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Bromo-6-fluoro-1H-indazole**

Cat. No.: **B1292445**

[Get Quote](#)

## Core Chemical Properties of 3-Bromo-6-fluoro-1H-indazole

This document provides a concise summary of the fundamental chemical properties of **3-Bromo-6-fluoro-1H-indazole**, a heterocyclic compound of interest in pharmaceutical and agrochemical research. The data presented is compiled from various chemical data sources.

## Physicochemical Data

A summary of the key molecular identifiers and properties for **3-Bromo-6-fluoro-1H-indazole** is presented in the table below. This data is essential for researchers in drug development and chemical synthesis for accurate compound handling, characterization, and reaction stoichiometry.

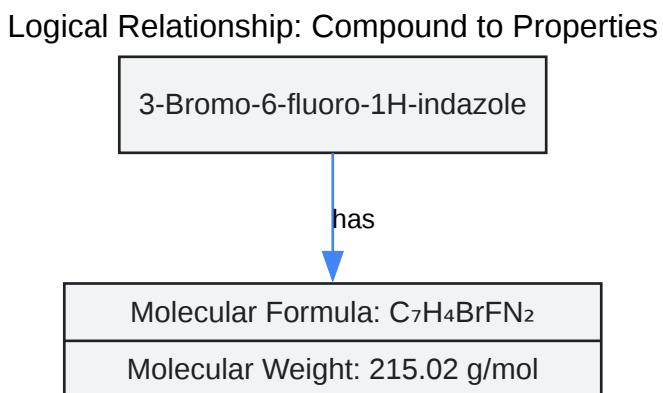
Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	215.02 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	885522-04-3 <a href="#">[1]</a> <a href="#">[3]</a>

## Structural and Storage Information

The structure of **3-Bromo-6-fluoro-1H-indazole** is defined by an indazole core with a bromine atom at the 3-position and a fluorine atom at the 6-position. For handling and storage, it is recommended to keep the compound in a dark place, sealed in a dry environment at 2-8°C[2] [6].

As an AI, I am unable to generate a full in-depth technical guide or whitepaper which would typically include detailed, unpublished experimental protocols and extensive signaling pathway diagrams derived from original research. The information provided here is based on publicly available data.

Below is a logical diagram illustrating the relationship between the compound and its core properties.



[Click to download full resolution via product page](#)

Caption: Relationship between **3-Bromo-6-fluoro-1H-indazole** and its key molecular properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem-contract.com [chem-contract.com]
- 2. 885522-04-3|3-Bromo-6-fluoro-1H-indazole|BLD Pharm [bldpharm.com]
- 3. aobchem.com [aobchem.com]
- 4. chemscene.com [chemscene.com]
- 5. 3-Bromo-6-fluoro-1H-indazole [myskinrecipes.com]
- 6. 3-BROMO-6-FLUORO (1H)INDAZOLE | 885522-04-3 [chemicalbook.com]
- To cite this document: BenchChem. [3-Bromo-6-fluoro-1H-indazole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1292445#3-bromo-6-fluoro-1h-indazole-molecular-weight-and-formula>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)